

Technical Monograph: 7-Methoxyindoline Hydrochloride

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Compound of Interest

Compound Name: 7-Methoxyindoline hydrochloride

CAS No.: 4770-43-8

Cat. No.: B2433774

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Handling, Stability, and Safety Architecture Executive Summary

7-Methoxyindoline hydrochloride (CAS: 53408-49-6 [HCl salt] / 30466-43-0 [Free base]) is a high-value heterocyclic building block used primarily in the synthesis of GPCR ligands and kinase inhibitors.^[1] While structurally robust compared to primary amines, this molecule presents two distinct stability challenges: oxidative dehydrogenation (reversion to the indole) and hygroscopic destabilization.

This guide defines the operational standards required to maintain stoichiometric integrity and operator safety. It moves beyond generic safety data sheets (SDS) to address the specific physicochemical behaviors of electron-rich indoline salts.

Part 1: Physicochemical Profile & Hazard Identification

The presence of the methoxy group at the C7 position increases the electron density of the benzene ring. While this enhances its nucleophilicity for synthetic applications, it

simultaneously lowers the oxidation potential, making the molecule more susceptible to aerobic degradation than unsubstituted indoline.

Table 1: Chemical Identity & Properties

Property	Specification
IUPAC Name	7-Methoxy-2,3-dihydro-1H-indole hydrochloride
Molecular Formula	C ₉ H ₁₁ NO ^{[1][2][3][4][5][6][7][8]} · HCl
Molecular Weight	185.65 g/mol
Appearance	Off-white to beige crystalline solid
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM
pKa (Conj. Acid)	~4.5–5.0 (Est. for indoline nitrogen)
Hygroscopicity	High (Deliquescent in high humidity)

Hazard Profiling (GHS Standards)

While specific toxicological data for the 7-methoxy derivative is often extrapolated from the parent indoline, the hydrochloride salt presents specific risks:

- Acute Toxicity (Oral): Category 4 (H302). Harmful if swallowed.^{[1][9]}
- Skin/Eye Irritation: Category 2/2A (H315, H319). The HCl moiety generates acidity upon contact with moisture.
- Sensitization: Potential skin sensitizer.^[10] Indolines can act as haptens.

Part 2: Stability Engineering & Degradation Mechanisms

To handle this compound effectively, one must understand why it degrades. The primary failure mode is not thermal decomposition, but oxidative dehydrogenation.

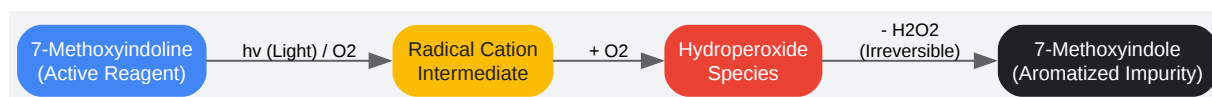
The Oxidation Trap

Indolines are thermodynamically driven to aromatize into indoles. The 7-methoxy substituent donates electron density into the

-system, stabilizing the radical cation intermediates formed during oxidation. This makes 7-methoxyindoline significantly more sensitive to air and light than standard indoline.

Mechanism:

- Initiation: Light or trace metal impurities generate a radical at the benzylic (C3) position.
- Propagation: Reaction with atmospheric oxygen forms a hydroperoxide intermediate.
- Aromatization: Elimination of water/H₂O₂ yields 7-methoxyindole (an impurity that is difficult to separate chromatographically).



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Figure 1: Oxidative dehydrogenation pathway. Note that the transition to the indole is irreversible, permanently altering the stoichiometry of the reagent.

Part 3: Operational Handling Protocols

Protocol A: Storage & Inventory Management

- Temperature: Store at -20°C. Lower temperatures slow the kinetics of auto-oxidation.
- Atmosphere: Headspace must be purged with Argon or Nitrogen.
- Container: Amber glass vials (UV protection) with Teflon-lined caps.
- Desiccation: Store secondary containment within a desiccator containing activated silica or Drierite.

Protocol B: Inert Atmosphere Weighing

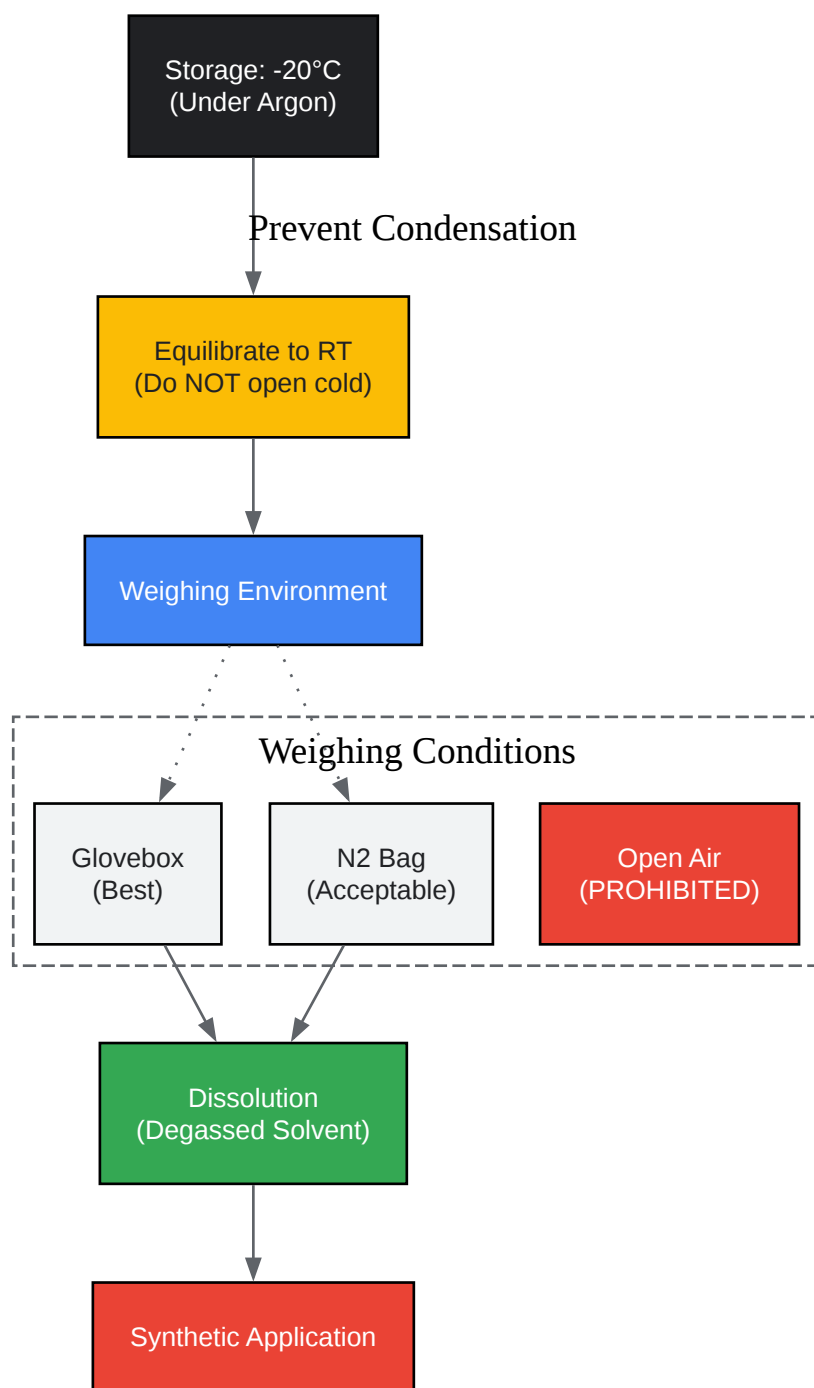
Because the HCl salt is hygroscopic, weighing in open air leads to water uptake. This dilutes the effective mass, causing stoichiometry errors (e.g., under-loading the reagent in a coupling reaction).

The "Bag Method" (For labs without a Glovebox):

- Place the balance, spatula, and weighing boat inside a large, clear polyethylene bag.
- Insert a nitrogen line into the bag and purge for 5 minutes.
- Seal the bag loosely around the gas line and your hands.
- Open the reagent vial inside the bag, weigh, and transfer to the reaction vessel.
- Seal the reaction vessel before removing it from the inert zone.

Protocol C: Solubilization & Usage

- Solvent Choice: Use anhydrous DMSO or DMF for stock solutions. Avoid protic solvents (methanol/water) for long-term storage as they facilitate proton exchange and oxidation.
- Degassing: Sparge solvents with nitrogen for 10 minutes prior to dissolving the solid. Dissolved oxygen is the enemy.



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Figure 2: Operational workflow emphasizing the critical equilibration step to prevent condensation-induced hydrolysis.

Part 4: Emergency Protocols & Waste Disposal

Spillage Management

- Evacuate: If dust is generated, clear the immediate area.
- PPE: Wear a P95/N95 respirator, nitrile gloves (double-gloved recommended), and safety goggles.
- Neutralization: Do not use water initially (creates acidic sludge). Cover spill with sodium bicarbonate or dry sand.
- Cleanup: Sweep carefully into a biohazard/chemical waste bag. Clean surface with 1M NaOH (to neutralize residual HCl) followed by water.

Waste Disposal[1][11][12]

- Classification: Hazardous Organic Waste (Halogenated).
- Segregation: Do not mix with strong oxidizers (e.g., permanganates, peroxides) as this may trigger rapid exothermic oxidation.
- Labeling: Clearly mark as "Indoline Derivative - Toxic/Irritant."

Part 5: References

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